

Technical Guide: Properties and Synthetic Utility of 5-Iodo-2-Chloropyrimidine Derivatives

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Compound of Interest

Compound Name: 2-chloro-N-ethyl-5-iodopyrimidin-4-amine

CAS No.: 1093847-73-4

Cat. No.: B3211834

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Abstract

This technical guide provides a comprehensive analysis of 5-iodo-2-chloropyrimidine (CAS: 32779-38-7), a high-value heterocyclic scaffold in medicinal chemistry and agrochemical development.^[1] Characterized by its orthogonal reactivity profile, this di-halogenated core allows for precise, regioselective functionalization—enabling the rapid construction of complex kinase inhibitors and nucleoside analogs. This document details its physicochemical properties, divergent synthetic pathways (SNAr vs. Pd-catalyzed cross-coupling), and validated experimental protocols, serving as a reference for drug discovery professionals.

Introduction: The Privileged Scaffold

In the landscape of drug discovery, the pyrimidine ring is designated as a "privileged scaffold" due to its ability to mimic the purine base of ATP, making it ubiquitous in kinase inhibitors (e.g., Imatinib, Dasatinib).

5-Iodo-2-chloropyrimidine represents a strategic entry point into this chemical space. Its utility stems from the electronic and steric differentiation between the two halogen substituents:

- **C2-Position (Chlorine):** Activated by the electron-deficient pyrimidine ring (due to the two electronegative nitrogen atoms), rendering it highly susceptible to Nucleophilic Aromatic Substitution (SNAr).
- **C5-Position (Iodine):** A non-activated position for SNAr but highly reactive in Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira) due to the weak C-I bond and facile oxidative addition.

This duality allows researchers to sequentially functionalize the ring—often installing a "hinge-binding" motif at C2 and a hydrophobic "gatekeeper" residue at C5.

Physicochemical Properties

Understanding the baseline properties of the scaffold is critical for assay development and formulation.

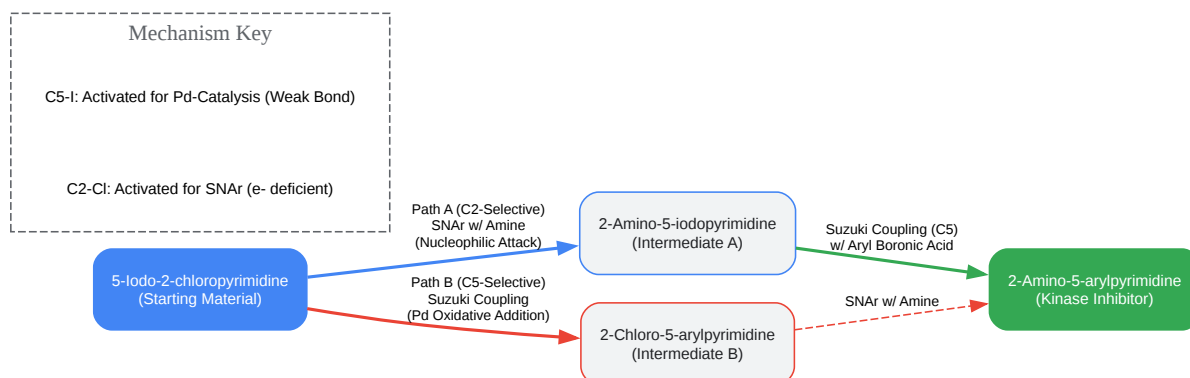
Property	Value	Notes
IUPAC Name	5-Chloro-2-iodopyrimidine	Note: Often referred to by the reverse numbering in synthesis contexts depending on priority rules, but 5-iodo-2-chloro is the standard commercial designation. [2]
CAS Number	32779-38-7	Primary identifier. [1] [3] [4] [5] [6]
Molecular Weight	240.43 g/mol	Ideal for fragment-based drug design (FBDD).
Appearance	Off-white to dark brown solid	Color darkens upon light exposure (iodine liberation).
Melting Point	103–107 °C	Crystalline solid.
Solubility	DMSO, DMF, Methanol, DCM	Low solubility in water; requires organic co-solvents for aqueous couplings.
Storage	2–8 °C, Protect from light	Light sensitive. Degradation releases corrosive HI/I ₂ .

Synthetic Accessibility & Reactivity Profile

The core value of this scaffold lies in its Orthogonal Reactivity. The distinct electronic environments of C2 and C5 allow for controlled sequential reactions without the need for protecting groups.

Reactivity Map

The following diagram illustrates the divergent pathways available for this scaffold.



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Caption: Orthogonal functionalization pathways. Path A is preferred for kinase inhibitors to prevent hydrolysis of the C2-Cl bond during aqueous coupling.

Mechanistic Insight

- **Path A (SNAr First):** This is the standard route for kinase inhibitors. The C2-Cl is displaced by an amine (e.g., aniline) to form the hinge-binding motif. The Iodine atom at C5 is robust and survives these conditions, remaining available for subsequent cross-coupling.
- **Path B (Suzuki First):** Palladium inserts into the C-I bond (oxidative addition) much faster than the C-Cl bond. This allows for C5-arylation while leaving the C2-Cl intact. However, care must be taken: the basic conditions of Suzuki coupling (e.g., K_2CO_3/H_2O) can sometimes hydrolyze the C2-Cl to a C2-OH (pyrimidone), reducing yield.

Key Applications in Drug Discovery[1][7][8][9] Kinase Inhibitors (Oncology)

Derivatives of 5-iodo-2-chloropyrimidine are precursors to Type I and Type II kinase inhibitors.

- Mechanism: The pyrimidine N1 and the C2-amino group (installed via SNAr) form a bidentate hydrogen bond with the kinase hinge region (e.g., Met318 in c-Src).
- Optimization: The C5-iodo group is replaced via Suzuki coupling with bulky aryl groups to access the hydrophobic "back pocket" or "gatekeeper" region, improving selectivity.

Nucleoside Analogs (Antivirals)

While often starting from sugar-modified pyrimidines, the 5-iodo-2-chloro scaffold serves as a base for non-nucleoside reverse transcriptase inhibitors (NNRTIs) or for modifying the nucleobase prior to glycosylation.

Experimental Protocols

Protocol A: Regioselective SNAr at C2

Objective: Synthesis of 2-amino-5-iodopyrimidine derivatives. Scope: Installation of the hinge-binding element.

- Reagents: 5-iodo-2-chloropyrimidine (1.0 equiv), Amine (1.1 equiv), DIPEA (2.0 equiv).
- Solvent: Isopropanol (IPA) or n-Butanol.
- Conditions:
 - Dissolve 5-iodo-2-chloropyrimidine in IPA (0.5 M concentration).
 - Add DIPEA and the amine.
 - Heat to reflux (80–100 °C) for 2–4 hours. Note: Electron-poor anilines may require acid catalysis (HCl in dioxane) instead of base.
 - Workup: Cool to RT. The product often precipitates. Filter and wash with cold IPA/water. If soluble, evaporate and purify via silica flash chromatography (Hexane/EtOAc).

Protocol B: Suzuki-Miyaura Coupling at C5

Objective: Arylation of the C5 position. Scope: Library generation for SAR (Structure-Activity Relationship) studies.

- Reagents: 5-iodo-derivative (1.0 equiv), Arylboronic acid (1.2 equiv), Pd(dppf)Cl₂·DCM (0.05 equiv), K₂CO₃ (2.5 equiv).
- Solvent: 1,4-Dioxane : Water (4:1 ratio).^[7] Degassing is critical.
- Conditions:
 - Charge a reaction vial with the halide, boronic acid, and base.^{[8][9]}
 - Evacuate and backfill with Nitrogen (3x).
 - Add degassed solvent and the Pd catalyst.^{[8][9][7]}
 - Heat at 80–90 °C for 4–12 hours.
 - Workup: Dilute with EtOAc, wash with brine, dry over Na₂SO₄.
 - Purification: Silica gel chromatography.
- Note on Selectivity: If performing this on the di-halo starting material (Path B), limit the temperature to 60 °C and use strictly 1.05 equiv of boronic acid to prevent double coupling or C2-activation.

Safety & Handling (EHS)

Hazard Classification:

- Acute Toxicity: Harmful if swallowed (H302).^{[10][11]}
- Irritation: Causes skin irritation (H315) and serious eye irritation (H319).^{[5][11][12]}
- STOT: May cause respiratory irritation (H335).^{[11][12]}

Critical Precautions:

- Light Sensitivity: Store in amber vials. Darkening indicates decomposition into iodine () and hydrogen iodide ()

), which are corrosive and toxic.

- Cross-Contamination: As a potent electrophile, avoid contact with skin. Use double nitril gloves.
- Waste: Dispose of as halogenated organic waste. Do not mix with strong oxidizers.

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